

Application Note: Analytical Characterization of 4-Iodo-6-phenylthieno[2,3-d]pyrimidine

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Compound of Interest

Compound Name: 4-Iodo-6-phenylthieno[2,3-d]pyrimidine

CAS No.: 718615-92-0

Cat. No.: B2569344

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Abstract & Introduction

The thienopyrimidine scaffold has emerged as a critical bioisostere for quinazolines and purines in kinase inhibitor discovery (e.g., EGFR, VEGFR, and PI3K inhibitors).^[1] Specifically, **4-Iodo-6-phenylthieno[2,3-d]pyrimidine** serves as a high-value intermediate.^[1] The C4-iodine moiety acts as a reactive "handle" for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira), allowing rapid diversification of the scaffold.

However, the synthesis of this intermediate often involves the conversion of a lactam (4-oxo) to a chloride, followed by iodination, or direct iodination.^[1] Incomplete conversion or hydrolysis can lead to impurities that are difficult to distinguish by UV-Vis alone.

This guide provides a definitive protocol for the structural validation of **4-Iodo-6-phenylthieno[2,3-d]pyrimidine** using Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS), focusing on the unique spectroscopic signatures of the iodine atom and the thieno-fused core.

Structural Context & Analytical Challenges

The Molecule[2][3][4][5][6][7]

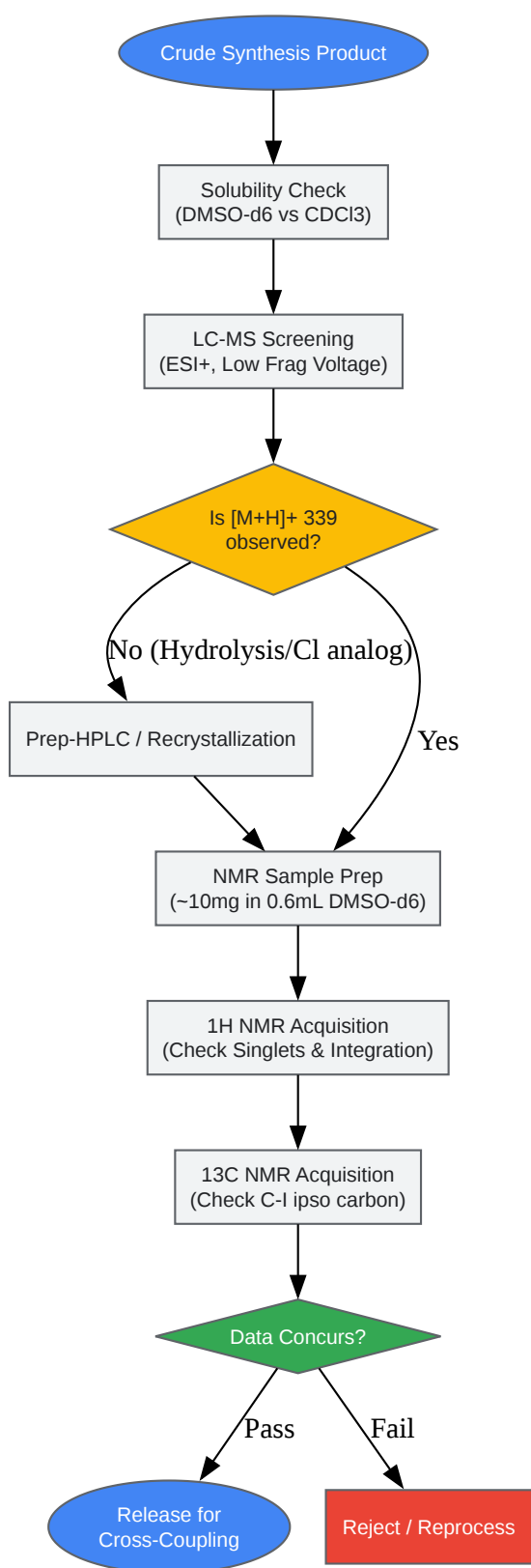
- Chemical Formula: $C_{12}H_7IN_2S$ [1]
- Molecular Weight: 338.17 g/mol [1]
- Monoisotopic Mass: 337.935[1]

Critical Analytical Challenges

- The "Heavy Atom" Effect (NMR): The iodine atom at position C4 exerts a shielding effect (spin-orbit coupling) on the attached carbon, causing an anomalous upfield shift in ^{13}C NMR that often confuses automated assignment software.[1]
- Labile C-I Bond (MS): In electrospray ionization (ESI), the C-I bond is relatively weak.[1] High source fragmentation voltages can strip the iodine, leading to a spectrum dominated by the $[M-I]^+$ fragment rather than the molecular ion.[1]
- Solubility: The planar, lipophilic nature of the 6-phenylthienopyrimidine core leads to aggregation in non-polar solvents, broadening NMR signals.[1]

Analytical Workflow

The following logic gate ensures that only high-purity material proceeds to biological screening or further synthesis.



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Figure 1: Step-by-step analytical decision tree for validating halogenated thienopyrimidines.

Protocol A: Mass Spectrometry (LC-MS/HRMS)[1]

Objective: Confirm molecular weight and isotopic purity. Distinguish from the 4-chloro analog (common impurity).

Method Parameters

- Instrument: Q-TOF or Orbitrap (preferred for HRMS); Single Quad (acceptable for routine check).[1]
- Ionization: ESI Positive Mode (ESI+).[1]
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).[1]
- Mobile Phase:
 - A: Water + 0.1% Formic Acid (FA).[1]
 - B: Acetonitrile + 0.1% FA.[1]
 - Note: Formic acid is essential to protonate the pyrimidine nitrogens.
- Gradient: 5% B to 95% B over 5 minutes.

Data Interpretation Guide

Feature	Observation	Explanation
Parent Ion $[M+H]^+$	338.94 ± 0.05 Da	Protonated molecular ion.
Isotope Pattern	Single dominant peak	Iodine is monoisotopic (^{127}I). ^[1] Unlike Chlorine (3:1 ratio of M:M+2) or Bromine (1:1), Iodine shows no M+2 peak. ^[1]
Fragmentation	m/z 212.0	Loss of Iodine radical/atom ($[M+H - I]^+$). ^[1] This is the base peak if fragmentation energy is too high.
Common Impurity	m/z ~247 (Cl-analog)	If 4-chloro precursor remains, you will see a characteristic 3:1 isotopic split at 247/249. ^[1]

Critical Warning: If you observe only m/z 212, lower the "Fragmentor Voltage" or "Cone Voltage" immediately. The C-I bond is weak; "in-source fragmentation" can mimic a de-iodinated impurity.

Protocol B: NMR Spectroscopy

Objective: Structural elucidation and confirmation of regiochemistry (phenyl vs. iodine positions).

Sample Preparation^{[6][8]}

- Solvent: DMSO-d₆ is strongly recommended.
 - Reasoning: Thienopyrimidines are planar and stack in solution.^[1] CDCl₃ often yields broad peaks due to poor solubility and stacking.^[1] DMSO disrupts aggregation, yielding sharp singlets.^[1]
- Concentration: 5–10 mg in 600 μL .^[1]

¹H NMR Analysis (Expected Shifts in DMSO-d₆)

Position	Type	Shift (δ ppm)	Multiplicity	Diagnostic Note
H-2	Pyrimidine	8.80 – 9.00	Singlet (1H)	Most deshielded proton. Located between two nitrogens. [1] [2] [3]
H-5	Thiophene	7.80 – 8.10	Singlet (1H)	Diagnostic for the thieno-ring. Confirmation of 6-phenyl substitution (if H-6 were present, this would be a doublet). [1]
Ph-o	Phenyl (ortho)	7.60 – 7.80	Doublet/Multiplet (2H)	Correlates to H-5 in NOESY. [1]
Ph-m/p	Phenyl (meta/para)	7.40 – 7.60	Multiplet (3H)	Overlapping aromatic region. [1]

¹³C NMR Analysis (The "Iodine Effect")

The most critical validation step is locating the carbon attached to the Iodine (C-4).

- The Heavy Atom Effect: Iodine has a large electron cloud that causes spin-orbit coupling, shielding the attached carbon nucleus.
- The Shift: While a typical aromatic C-Cl or C-O shift is downfield (150–170 ppm), the C-I carbon (C-4) will appear significantly upfield, typically between 100 – 115 ppm.[\[1\]](#)
- Validation: If you see a quaternary carbon signal >150 ppm assigned to C-4, the compound is likely the 4-chloro analog or the 4-oxo (lactam) hydrolysis product, not the iodide.

Key ¹³C Signals:

- C-2 (N=CH-N): ~154 ppm.[1]
- C-6 (Thiophene-Ph): ~145 ppm.[1]
- C-4 (C-I):~108 - 115 ppm (Look for this first!)[1]

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